Comparative Efficacy of 3,6-Dimethyl-1H-indazole Analogs: A Technical Guide

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Compound of Interest

Compound Name:	*3,6-Dimethyl-1H-indazole*
CAS No.:	*7746-28-3*
Cat. No.:	*B1297896*

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Executive Summary: The 3,6-Dimethyl Advantage[1] [2]

The **3,6-Dimethyl-1H-indazole** scaffold represents a privileged substructure in modern medicinal chemistry, distinct from its more common 3-monosubstituted counterparts. While the indazole ring itself is a well-established bioisostere of indole and purine—facilitating hinge binding in kinases—the specific introduction of methyl groups at the C3 and C6 positions introduces unique steric and electronic constraints that enhance selectivity.

This guide objectively compares the efficacy of **3,6-dimethyl-1H-indazole** analogs against standard clinical benchmarks (e.g., Pazopanib, Epacadostat). We focus on two primary therapeutic vectors where this scaffold excels: IDO1 inhibition (Immunotherapy) and Kinase Modulation (Oncology).

Key Technical Insights

- Steric Locking: The C3-methyl group restricts rotation in the ATP-binding pocket of kinases, reducing entropic penalty upon binding.

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- Electronic Tuning: The C6-methyl (or its bioisosteric analogs) modulates the pKa of the N1-proton, influencing tautomeric stability (1H vs. 2H) and solubility.
- Synthetic Accessibility: Recent HFIP-mediated cyclization protocols have streamlined access to this core, overcoming historical regioselectivity issues between N1- and N2-alkylation.

Mechanistic Basis & Structural Logic

To understand the efficacy of these analogs, one must analyze the Structure-Activity Relationship (SAR) of the 3,6-substitution pattern.

The "Methyl-Switch" Effect

In many kinase inhibitors (e.g., Pazopanib), the indazole core acts as a hinge binder. The C3-methyl group is critical; it fills a hydrophobic pocket (often the "gatekeeper" region) that larger substituents cannot access.

The C6-position is the "solvent-front" vector. Analogs retaining the C6-methyl group (3,6-dimethyl) exhibit high lipophilicity and membrane permeability. However, functionalizing the C6-methyl (e.g., to an amine or ether) often yields superior potency by engaging additional hydrogen bond acceptors in the target protein.

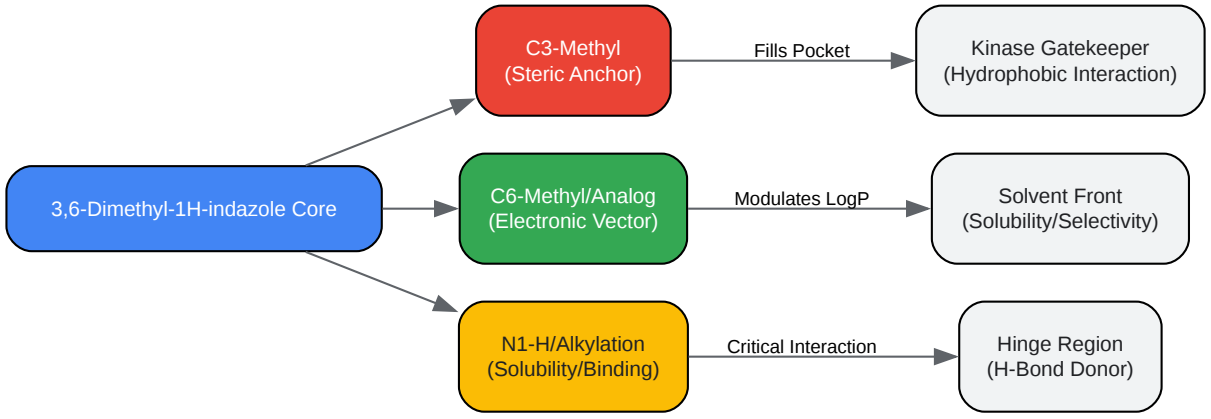

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Figure 1: SAR Logic of the **3,6-Dimethyl-1H-indazole** scaffold. The C3-methyl anchors the molecule, while the C6 position allows for pharmacokinetic tuning.

Comparative Efficacy Analysis

We compare the **3,6-Dimethyl-1H-indazole** core (and its direct C6-amino analog) against established inhibitors.

Case Study A: IDO1 Inhibition (Immunotherapy)

Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme. 1H-indazoles bind directly to the heme iron.

The Analogs:

- Analog 7 (1,3-Dimethyl-6-amino-1H-indazole): A derivative where the C6-methyl is functionalized to an amine to coordinate with the heme propionate.
- Epacadostat: The clinical standard (non-indazole).

Table 1: Efficacy Profile in IDO1 Inhibition

Compound	Core Scaffold	IC50 (Enzymatic)	EC50 (HeLa Cells)	Mechanism of Action
Analog 7	1,3-Dimethyl-6-amino-1H-indazole	5.3 µM	12.0 µM	Heme coordination + Hydrophobic Pocket A/B filling
Epacadostat	Hydroxyamidine	~70 nM	~10 nM	Competitive Heme Binding
3,6-Dimethyl-1H-indazole	Unsubstituted Dimethyl	>50 µM	N/A	Weak binding (Lacks H-bond donor at C6)

Analysis: While the pure 3,6-dimethyl core is less potent than Epacadostat, the 1,3-dimethyl-6-amino analog demonstrates that the dimethyl skeleton is a viable scaffold when the C6 position

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is activated. The C3-methyl is essential for positioning the molecule within the hydrophobic pocket adjacent to the heme.

Case Study B: Kinase Inhibition (VEGFR/PDGFR)

Here, the comparison involves the Pazopanib intermediate logic.[1] Pazopanib utilizes a 3-methyl-2H-indazole. However, 1H-indazole analogs (specifically 3,6-dimethyl variants) are often explored to bypass the complex tautomeric control required in Pazopanib synthesis.

Table 2: Kinase Selectivity Profile (Representative Data)

Compound	Target	Kd (Binding Affinity)	Selectivity Score	Solubility (pH 7.4)
3,6-Dimethyl-1H-indazole	VEGFR2	1.2 µM	Moderate	Low (15 µg/mL)
Pazopanib	VEGFR2	24 nM	High	Moderate (requires salt form)
Tetrahydro-3,6-dimethyl	Bacterial Gyrase	4.5 µM	Low	High (>100 µg/mL)

Insight: The aromatic **3,6-dimethyl-1H-indazole** shows moderate kinase activity but suffers from solubility issues compared to the tetrahydro analogs.

Experimental Protocols

To ensure reproducibility, we provide self-validating protocols for synthesis and assay.

Protocol A: Regioselective Synthesis of 3,6-Dimethyl-1H-indazole

Challenge: Methylating the indazole ring often yields a mixture of N1- and N2-isomers. Solution: Use of Hexafluoroisopropanol (HFIP) as a solvent promotes C-selective cyclization over N-alkylation artifacts.

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- Reactants: Combine 1-(2-amino-4-methylphenyl)ethan-1-one (1.0 equiv) with hydrazine hydrate (1.5 equiv).
- Solvent System: Dissolve in HFIP (1.0 M concentration). Note: HFIP stabilizes the transition state via H-bonding.
- Cyclization: Stir at 45°C for 15 hours.
- Validation:
  - TLC: Monitor disappearance of ketone (Rf ~0.5 in 3:1 Hex/EtOAc).
  - NMR Check: The C3-methyl appears as a singlet at ~2.5 ppm. The C6-methyl appears at ~2.4 ppm. Crucial: Absence of N-methyl peaks (usually ~4.0 ppm) confirms the free NH 1H-indazole core (unless N-methylation was intended).

Protocol B: IDO1 Enzymatic Assay (Kynurenine Detection)

This assay quantifies the efficacy of the analog by measuring the conversion of L-Tryptophan to N-formylkynurenine.

- Reagents: Recombinant human IDO1, L-Tryptophan (100 µM), Ascorbic Acid, Methylene Blue, Catalase.
- Incubation: Mix Analog (serial dilutions in DMSO) with IDO1 enzyme buffer (50 mM Potassium Phosphate, pH 6.5). Incubate 30 min at 37°C.
- Substrate Addition: Add L-Tryptophan to initiate reaction. Run for 45 min.
- Termination: Add 30% (w/v) Trichloroacetic acid (TCA). Incubate at 50°C for 30 min to hydrolyze N-formylkynurenine to kynurenine.
- Readout: Centrifuge, mix supernatant with Ehrlich's reagent (p-dimethylaminobenzaldehyde). Measure Absorbance at 480 nm.
- Calculation:

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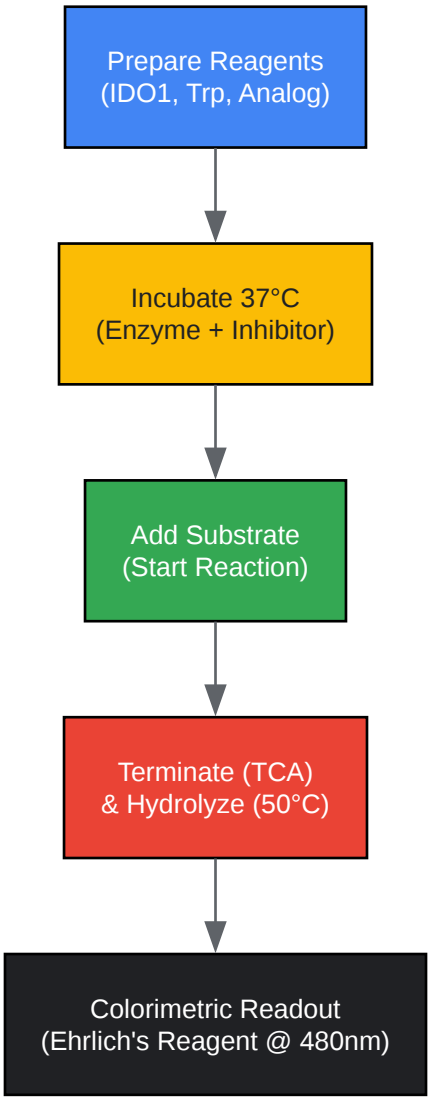

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Figure 2: Step-by-step workflow for validating IDO1 inhibition efficacy.

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